

Technical Guide: Crystal Structure Analysis of 2-[(3-Hydroxypropyl)amino]-5-nitrobenzonitrile[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-[(3-Hydroxypropyl)amino]-5-nitrobenzonitrile

CAS No.: 906214-83-3

Cat. No.: B2519972

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Executive Summary

This guide details the protocol for the crystallographic characterization of **2-[(3-Hydroxypropyl)amino]-5-nitrobenzonitrile**. This molecule features a classic "push-pull" electronic system—an electron-donating amino group at position 2 and electron-withdrawing nitro (position 5) and cyano (position 1) groups.[1] The addition of a 3-hydroxypropyl tail introduces a flexible hydrogen-bonding vector, distinguishing its solid-state behavior from the parent 2-amino-5-nitrobenzonitrile.[1]

Key Objectives:

- **Determine Conformation:** Assess the planarity of the nitroaniline core and the folding of the hydroxypropyl chain.
- **Map Interactions:** Identify the hierarchy of Hydrogen Bonding (Intra- vs. Intermolecular).
- **Analyze Packing:** Evaluate

-
stacking interactions driven by the dipole moment.

Chemical Context & Synthesis

Understanding the molecular connectivity is a prerequisite for solving the structure.

- Core Scaffold: 2-amino-5-nitrobenzonitrile (CAS: 17420-30-3).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Modification: N-alkylation with a 3-hydroxypropyl chain.[\[1\]](#)
- Electronic Nature: Strong intramolecular Charge Transfer (ICT) from the amine lone pair to the nitro group.

Predicted Structural Motifs

Before data collection, the crystallographer should anticipate the following features based on homologous structures (e.g., HC Yellow dyes):

- Intramolecular Lock: A strong hydrogen bond between the amine N-H and the ortho-cyano nitrogen (), forcing coplanarity.
- Quinoid Distortion: Shortening of the and bonds due to resonance.[\[1\]](#)
- Supramolecular Chaining: The terminal -OH group will likely act as the primary intermolecular "glue," forming chains or dimers.

Experimental Protocol: From Crystal to CIF Crystallization Strategy

High-quality single crystals are required.[\[1\]](#) The push-pull nature creates a large dipole, often leading to needle-like growth.[\[1\]](#)

- Solvent System: Slow evaporation from Ethanol/Acetonitrile (1:1) or Acetone/Hexane diffusion.[1] The polar tail requires a polar solvent to avoid disorder.
- Target Morphology: Block or prism (preferred over needles to reduce absorption errors).[1]

Data Collection (XRD)

- Source: Mo-K

(

Å) is preferred for nitro-aromatics to minimize absorption, though Cu-K

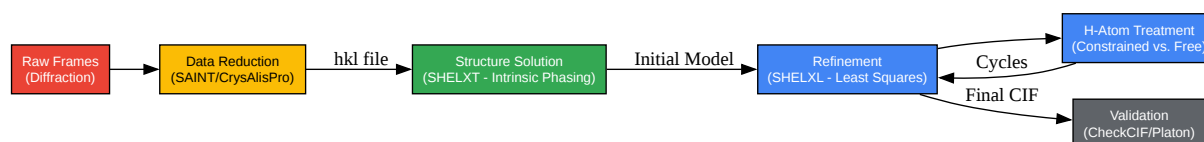
is acceptable for small organic crystals.[1]

- Temperature: 100 K (Cryogenic cooling is mandatory to freeze the flexible propyl tail and reduce thermal ellipsoids).
- Resolution: Aim for

Å or better to resolve the H-atom positions on the hydroxyl group.

Structure Solution Workflow

Use the following logical flow for solving the phase problem and refining the model.



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Figure 1: Crystallographic workflow from raw diffraction data to validated structure.

Structural Analysis & Interpretation

Molecular Conformation (The Core)

The benzene ring serves as the planar anchor.

- Check: Calculate the torsion angle

.

- Expectation: The amine nitrogen should be

hybridized (planar) due to conjugation with the nitro group.

- Intramolecular H-Bond: Measure the distance between the Amine H and the Cyano N.

- Target:

distance

Å.[\[1\]](#) This interaction creates a pseudo-6-membered ring, locking the orientation.[\[1\]](#)

The Hydroxypropyl Tail

The aliphatic chain

is the source of conformational flexibility.[\[1\]](#)

- Disorder Warning: If the tail shows high thermal parameters (), model it with split positions (PART 1 / PART 2 in SHELXL).
- Torsion Analysis: Check for gauche vs. anti conformation along the C-C bonds.[\[1\]](#)

Supramolecular Architecture

This is the most critical analysis for materials application. The crystal lattice is held together by a competition between Dipole-Dipole Stacking and Hydrogen Bonding.[\[1\]](#)

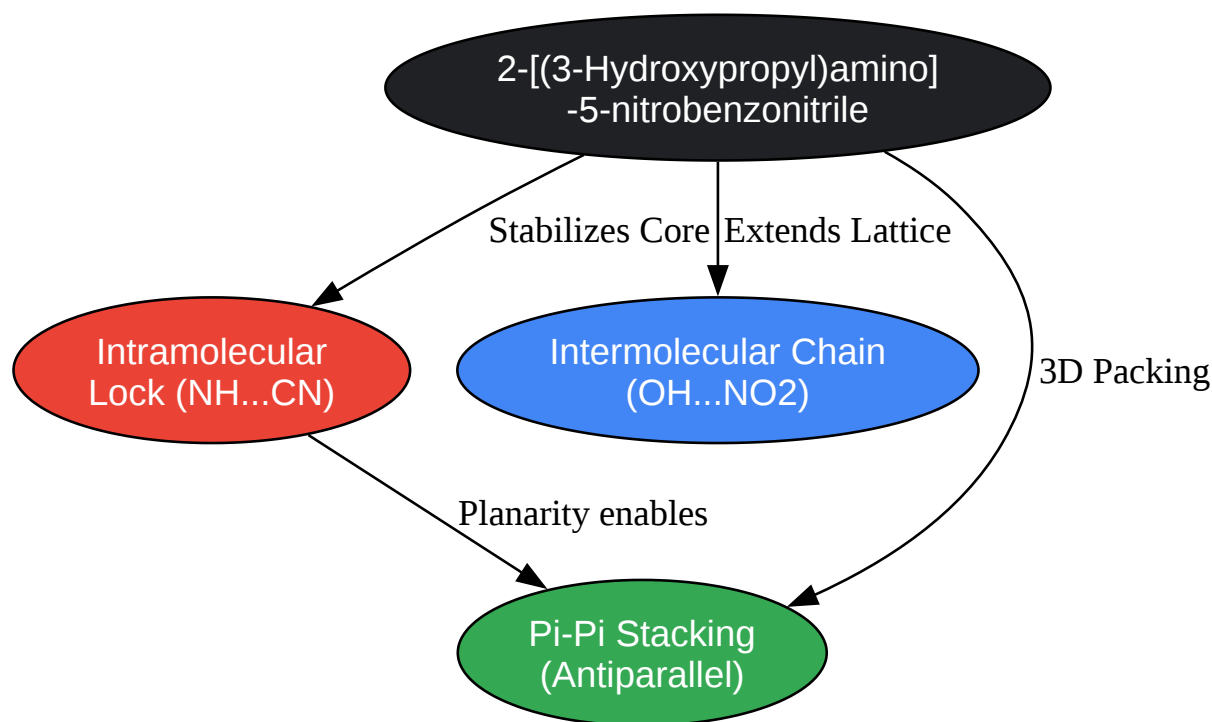
Interaction Type	Donor	Acceptor	Typical Distance (Å)	Structural Role
H-Bond (Primary)	Terminal -OH	Nitro -O	2.7 - 2.9	Links molecules into infinite chains. [1]
H-Bond (Secondary)	Terminal -OH	Hydroxyl -O	2.6 - 2.8	Forms centrosymmetric dimers. [1]
- Stacking	Benzene Ring	Benzene Ring	3.3 - 3.5	Stacks layers (Centroid-to-Centroid). [1]
Weak C-H...O	Aromatic C-H	Nitro -O	3.2 - 3.4	Stabilizes the stack edges. [1]

Advanced Characterization: Hirshfeld Surface Analysis

To visualize the "fingerprint" of the crystal packing, generate Hirshfeld surfaces (using CrystalExplorer).

- Surface: Map the normalized contact distances.
 - Red Spots: Indicate strong H-bonds (OH...O and NH...N).[\[1\]](#)
 - White Regions: Van der Waals contacts.[\[1\]](#)
- Fingerprint Plot:
 - Look for sharp spikes at the bottom left (short) corresponding to the strong interactions.
 - A broad green region in the center indicates

stacking.



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Figure 2: Interaction hierarchy determining the crystal lattice stability.

References

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- Isostructural Analogs: CSD Entry NIBZON01 (2-Amino-5-nitrobenzonitrile).[1] Cambridge Structural Database.[1][2][7]
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- To cite this document: BenchChem. [Technical Guide: Crystal Structure Analysis of 2-[(3-Hydroxypropyl)amino]-5-nitrobenzonitrile[1]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2519972/docs#technical-guide-crystal-structure-analysis-of-2-3-hydroxypropyl-amino-5-nitrobenzonitrile-1>]

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